

N-[4-(2-chloroacetyl)phenyl]methanesulfonamide safety and handling precautions

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Compound of Interest

Compound Name: N-[4-(2-chloroacetyl)phenyl]methanesulfonamide

Cat. No.: B186543

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An In-Depth Technical Guide to the Safe Handling of N-[4-(2-chloroacetyl)phenyl]methanesulfonamide

This guide provides a comprehensive overview of the safety protocols and handling procedures for **N-[4-(2-chloroacetyl)phenyl]methanesulfonamide** (CAS No. 64488-52-4), a key building block in pharmaceutical synthesis.^[1] Adherence to these guidelines is critical for ensuring personnel safety and maintaining experimental integrity in research and development environments. This document is intended for researchers, chemists, and drug development professionals who may handle this compound.

Compound Identification and Physicochemical Properties

Accurate identification and understanding of a compound's physical properties are foundational to its safe handling.

Systematic Name: **N-[4-(2-chloroacetyl)phenyl]methanesulfonamide**^[2]

Common Synonyms:

- N-(4-(2-Chloroacetyl)phenyl)methanesulfonamide[2]
- 4'-(Chloroacetyl)methanesulfonanilide[3]
- 2-Chloro-4'-methanesulfonamidoacetophenone[3]

Key Identifiers:

- CAS Number: 64488-52-4[1][2][4][5]
- Molecular Formula: C₉H₁₀ClNO₃S[1][2][4][5][6]
- Molecular Weight: 247.70 g/mol [2][4][6]

The compound's properties are summarized in the table below. This data is essential for designing appropriate storage conditions and anticipating its behavior under various experimental parameters.

Property	Value	Source
Physical State	Solid	Implied by melting point
Melting Point	197.5-199.0 °C	[1][3][4]
Boiling Point	410.4 ± 51.0 °C (Predicted)	[1][3][4]
Density	1.433 ± 0.06 g/cm ³ (Predicted)	[1][4][5]
Flash Point	202 °C	[5]
Storage	Inert atmosphere, Room Temperature	[4][7]

Hazard Assessment and GHS Classification

N-[4-(2-chloroacetyl)phenyl]methanesulfonamide is classified as a hazardous substance. Understanding its specific risks is paramount for mitigating exposure and preventing accidents. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for this assessment.

GHS Pictograms:

(Illustrative representation of Corrosive and Irritant pictograms)

- Corrosion[2]
- Irritant[2]

Signal Word: Danger[2][7][8]

The following table details the specific GHS hazard statements associated with this compound. The causality is clear: the chloroacetyl group is a reactive electrophile, making the compound a potent irritant and harmful agent upon contact or ingestion.

Hazard Code	Statement	Classification	Source
H302	Harmful if swallowed	Acute Toxicity, Oral (Category 4)	[1][9]
H315	Causes skin irritation	Skin Corrosion/Irritation (Category 2)	[1]
H318	Causes serious eye damage	Serious Eye Damage/Eye Irritation (Category 1)	[7]
H319	Causes serious eye irritation	Serious Eye Damage/Eye Irritation (Category 2A)	[1][2][8]
H335	May cause respiratory irritation	Specific Target Organ Toxicity — Single Exposure (Category 3)	[1][2]

Note: While some reports indicate the toxicological properties have not been thoroughly investigated, the available GHS data necessitates handling it as a hazardous material.[5][10]

Exposure Control and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is mandatory. This involves a combination of engineering controls and appropriate PPE to create a self-validating system of safety.

Engineering Controls

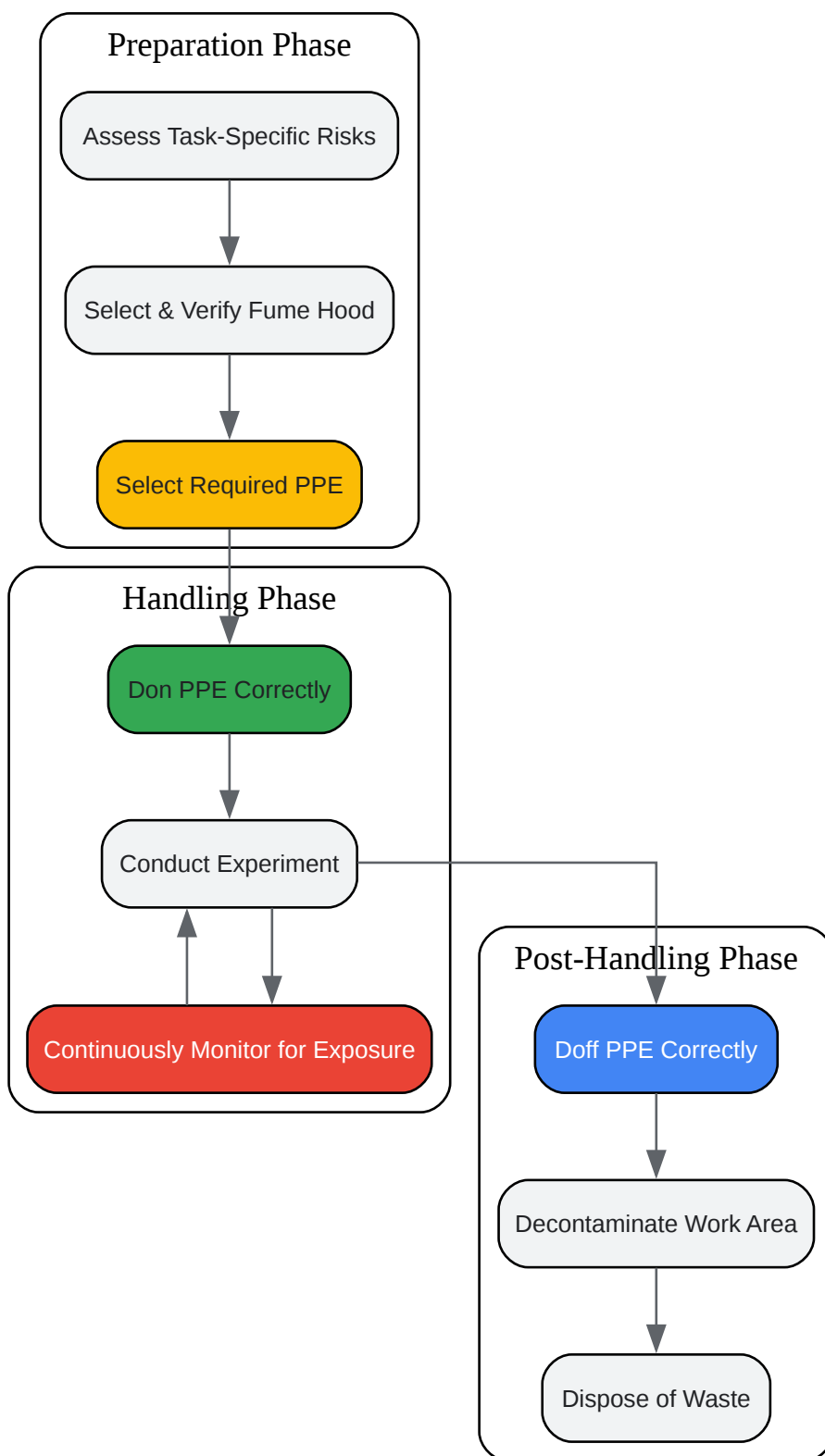
- Ventilation: All handling of solid **N-[4-(2-chloroacetyl)phenyl]methanesulfonamide** and its solutions must occur within a certified chemical fume hood or a glove box.[\[11\]](#)[\[12\]](#)[\[13\]](#) This is the primary defense against respiratory exposure. Use only in well-ventilated areas.[\[11\]](#)[\[12\]](#)[\[13\]](#)
- Process Enclosures: For larger-scale operations, use process enclosures or other engineering controls to contain the material and minimize airborne levels.[\[10\]](#)

Personal Protective Equipment (PPE)

The selection of PPE is not merely a checklist; it is a critical barrier designed to prevent all routes of exposure.

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[\[9\]](#)[\[10\]](#)[\[12\]](#) Standard safety glasses are insufficient due to the risk of serious eye damage.[\[2\]](#)
- Skin Protection:
 - Gloves: Wear compatible, chemical-resistant gloves (e.g., nitrile). Inspect gloves for tears or punctures before and during use.
 - Lab Coat: A buttoned, full-length lab coat is required to protect skin and clothing.[\[10\]](#)
- Respiratory Protection: If engineering controls are insufficient or during emergency situations, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates (e.g., N95 dust mask for solids).[\[10\]](#)[\[14\]](#)

The following diagram illustrates the logical workflow for ensuring adequate protection.



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Caption: Workflow for Personal Protective Equipment (PPE) Usage.

Safe Handling and Storage Protocols

General Handling

The principle of "as low as reasonably achievable" (ALARA) for exposure should be applied at all times.

- **Avoid Dust Formation:** This compound is a solid. Handle it carefully to avoid generating dust, which increases the risk of inhalation and contamination.[\[15\]](#)
- **Personal Hygiene:** Wash hands and any exposed skin thoroughly after handling.[\[12\]](#) Do not eat, drink, or smoke in the laboratory or when using this product.[\[12\]](#)[\[13\]](#)
- **Avoid Contact:** Take all necessary precautions to avoid direct contact with the skin, eyes, and clothing.[\[5\]](#)[\[15\]](#)

Storage

Proper storage is crucial for maintaining the compound's integrity and preventing accidental release.

- **Container:** Keep the container tightly closed when not in use.[\[5\]](#)[\[10\]](#)[\[12\]](#)
- **Location:** Store in a cool, dry, and well-ventilated area away from incompatible materials.[\[5\]](#)
[\[12\]](#) The storage area should be secure and accessible only to authorized personnel.[\[12\]](#)[\[13\]](#)
- **Atmosphere:** For long-term stability, store under an inert atmosphere (e.g., argon or nitrogen).[\[4\]](#)[\[7\]](#)

Emergency Procedures: A Self-Validating Response System

In the event of an emergency, a pre-planned, logical response is critical to minimizing harm.

First-Aid Measures

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[\[5\]](#)[\[12\]](#) Remove contact lenses if present and easy to do so.[\[9\]](#)[\[12\]](#)

Seek immediate medical attention.[5]

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[5][12][15] If skin irritation occurs, seek medical advice.[12]
- Inhalation: Move the individual to fresh air immediately.[5][11][12] If breathing is difficult or has stopped, provide artificial respiration or oxygen. Seek immediate medical attention.[5]
- Ingestion: If the person is conscious, rinse their mouth with water.[12] Call a poison control center or physician immediately.[9][12] Do NOT induce vomiting.

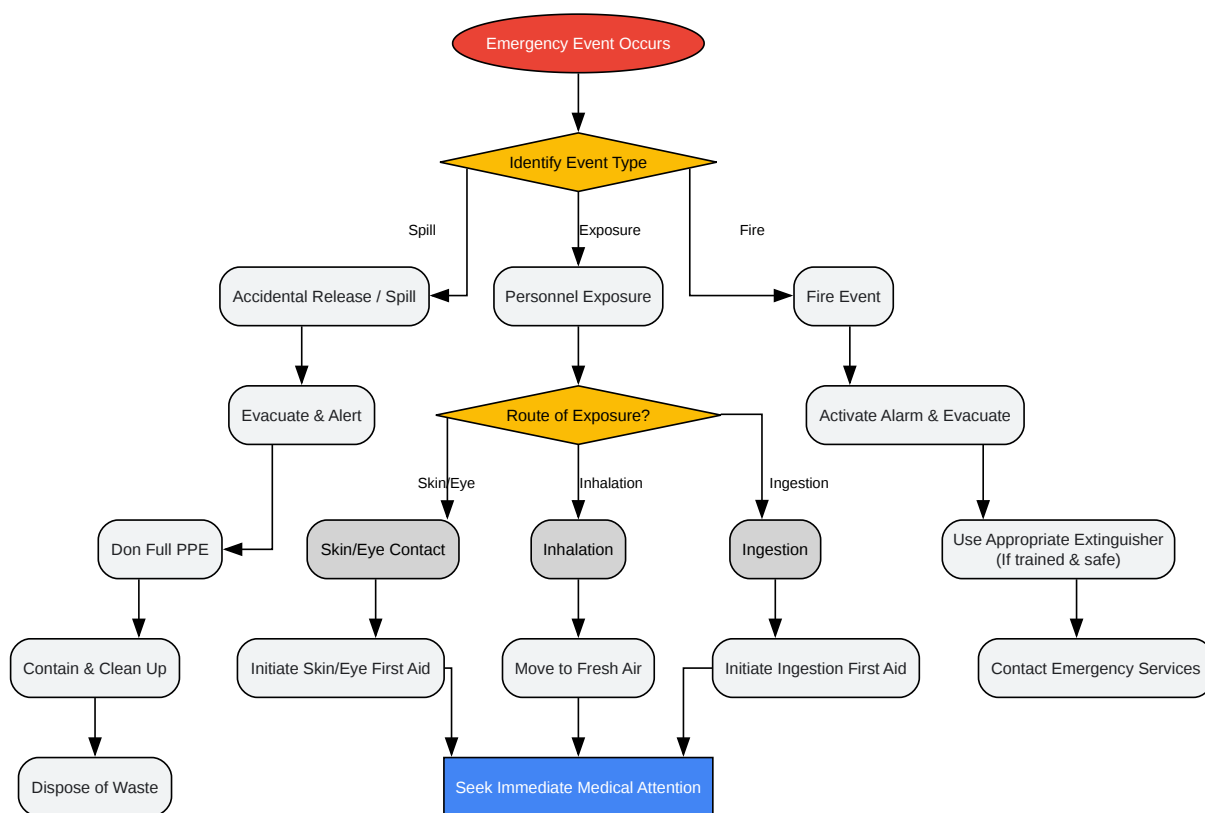
Accidental Release (Spills)

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Control: Ensure the area is well-ventilated.
- Contain: Wearing full PPE, clean up spills immediately.[5] Use dry cleanup procedures; avoid sweeping or any action that generates dust.[15]
- Collect: Carefully shovel or vacuum the spilled material into a clean, dry, labeled container for hazardous waste disposal.[15]
- Decontaminate: Wash the spill area thoroughly with soap and water.[15]

Fire-Fighting Measures

- Extinguishing Media: Use a dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[10][12]
- Hazardous Combustion Products: Thermal decomposition can produce highly toxic and irritating gases, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[5][12]
- Protective Gear: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand mode.[5][10][12]

The following logic tree outlines the decision-making process for responding to an emergency.



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Caption: Emergency Response Logic Tree.

Disposal Considerations

All waste containing **N-[4-(2-chloroacetyl)phenyl]methanesulfonamide** must be treated as hazardous waste.

- Procedure: Dispose of the contents and container at an approved waste disposal plant in accordance with local, state, and federal regulations.[9][12] Do not dispose of it down the drain or with general laboratory trash.
- Containers: Empty containers may retain product residue and should be treated as hazardous.

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